

# High-Throughput Screening for KCNK13 Inhibitors: Application Notes and Protocols

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## Compound of Interest

Compound Name: KCNK13-IN-1

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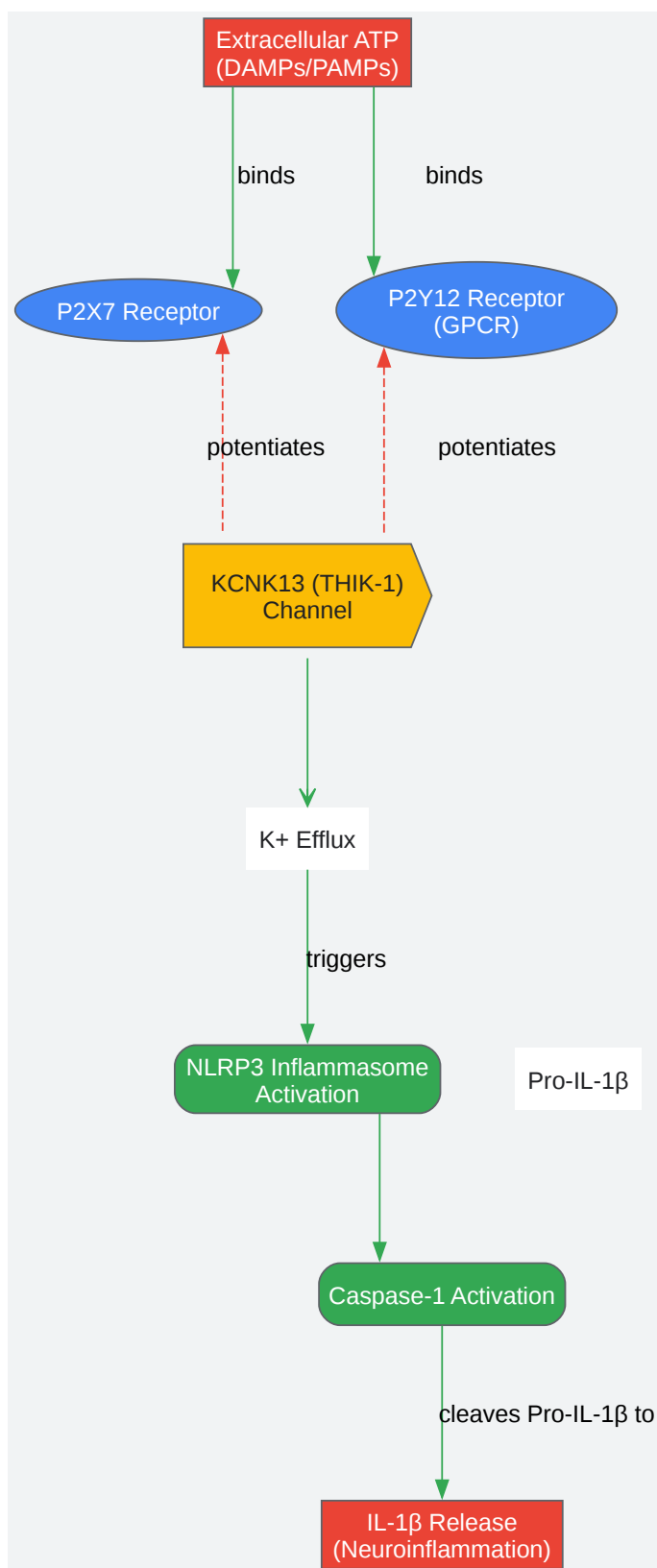
## Introduction

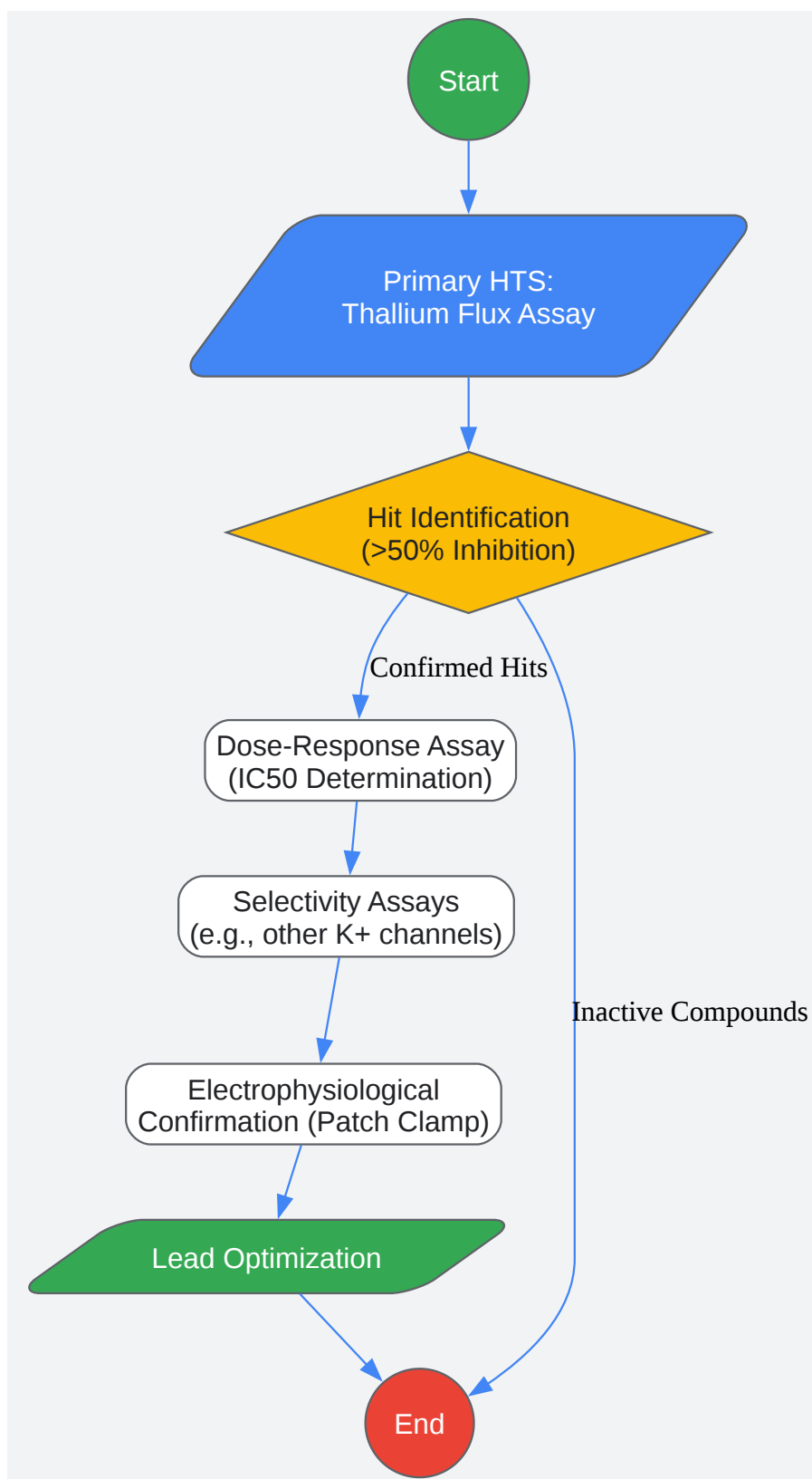
The potassium channel KCNK13, also known as THIK-1 (tandem pore domain halothane-inhibited K<sup>+</sup> channel 1), is a member of the two-pore domain potassium (K2P) channel family. These channels are crucial for establishing and maintaining the resting membrane potential in various cell types.<sup>[1][2]</sup> In the central nervous system, KCNK13 is predominantly expressed in microglia, the resident immune cells of the brain, where it plays a pivotal role in neuroinflammation.<sup>[1][3]</sup> Specifically, KCNK13 activity is linked to the activation of the NLRP3 inflammasome, a key component of the inflammatory response implicated in several neurodegenerative diseases.<sup>[1][4]</sup> Consequently, the identification of potent and selective KCNK13 inhibitors is a promising therapeutic strategy for a range of neurological and inflammatory disorders.

This document provides detailed application notes and protocols for conducting high-throughput screening (HTS) to identify novel KCNK13 inhibitors. The primary assay described is a fluorescence-based thallium flux assay, a robust and widely used method for screening potassium channel modulators.<sup>[5][6]</sup>

## Signaling Pathway of KCNK13 in Microglia

KCNK13 is a key regulator of microglial function and neuroinflammation. Its activity is modulated by various upstream signals, leading to downstream inflammatory responses. The following diagram illustrates the central role of KCNK13 in the microglial inflammasome pathway.





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